

# Validating the Efficiency of 2PACz-Based Perovskite Solar Cells: A Comparative Guide

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## Compound of Interest

Compound Name: 2PACz

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **2PACz**-based perovskite solar cells against other alternatives, supported by experimental data. It delves into the performance metrics, experimental protocols, and the underlying mechanisms that position **2PACz** as a promising material in the advancement of perovskite photovoltaic technology.

The use of self-assembled monolayers (SAMs) as hole transport layers (HTLs) has marked a significant advancement in the field of perovskite solar cells (PSCs), particularly in the inverted p-i-n architecture. Among these, [2-(3,6-dibromo-9H-carbazol-9-yl)ethyl]phosphonic acid (**2PACz**) and its methoxy-substituted derivative, [2-(3,6-dimethoxy-9H-carbazol-9-yl)ethyl]phosphonic acid (MeO-**2PACz**), have emerged as leading candidates, demonstrating high power conversion efficiencies (PCEs) and improved device stability.

## Performance Comparison of 2PACz-Based Perovskite Solar Cells

Quantitative analysis of **2PACz** and MeO-**2PACz**-based devices reveals their competitive performance against the more traditional polymer-based HTL, PTAA. The data presented below is a summary from multiple research findings.

Hole Transport Layer	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm <sup>2</sup> ]	Fill Factor (FF) [%]
2PACz (Solution-Processed)	18.5 - 19.6	1.190 - 1.195	19.7 - 20.6	78.9 - 79.9
2PACz (Evaporated)	18.9 - 19.5	1.205 - 1.214	20.0 - 20.1	78.5 - 80.1
MeO-2PACz	up to 22	~1.1	~21	up to 83.9
PTAA	~25.25 (in tandem cells)	-	-	-
Me-4PACz	up to 29.15 (in tandem cells)	-	-	up to 84

Note: The performance of perovskite solar cells can vary based on the specific perovskite composition, device architecture, and fabrication conditions. The data above represents a range of reported values.

The use of MeO-**2PACz** has been shown to improve the coverage of the SAM layer, optimize energy level alignment, and passivate defects at the perovskite interface, leading to champion device efficiencies approaching 22% with a high fill factor of 83.9%[\[1\]](#). In monolithic perovskite/silicon tandem solar cells, the application of SAMs like Me-4PACz has resulted in certified PCEs of 29.15%, showcasing the potential of these materials in next-generation photovoltaics[\[2\]](#).

## Experimental Protocols

The following are detailed methodologies for the fabrication and characterization of **2PACz**-based inverted p-i-n perovskite solar cells.

### Device Fabrication Protocol

A common device architecture for a **2PACz**-based perovskite solar cell is glass/ITO/HTL/Perovskite/ETL/Buffer Layer/Metal Contact.

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by sonication in a detergent solution, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone for 15 minutes to improve the wettability of the surface.
- **Hole Transport Layer (HTL) Deposition:** A solution of **2PACz** or MeO-**2PACz** in a suitable solvent (e.g., isopropanol) is spin-coated onto the cleaned ITO substrate. This is followed by annealing at a moderate temperature (e.g., 100 °C) to form the self-assembled monolayer.
- **Perovskite Layer Deposition:** A precursor solution for the perovskite absorber layer (e.g., a mixed-cation, mixed-halide formulation) is spin-coated on top of the HTL in a nitrogen-filled glovebox. An anti-solvent is often dripped onto the spinning substrate to induce rapid crystallization, followed by thermal annealing to form a high-quality perovskite film.
- **Electron Transport Layer (ETL) Deposition:** A layer of a fullerene derivative, such as phenyl-C61-butyric acid methyl ester (PCBM), is deposited via spin-coating from a chlorobenzene solution.
- **Buffer Layer Deposition:** A thin buffer layer, like bathocuproine (BCP), is thermally evaporated on top of the ETL to act as a hole-blocking layer and improve electron collection.
- **Metal Contact Deposition:** Finally, a metal contact, typically silver (Ag) or gold (Au), is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

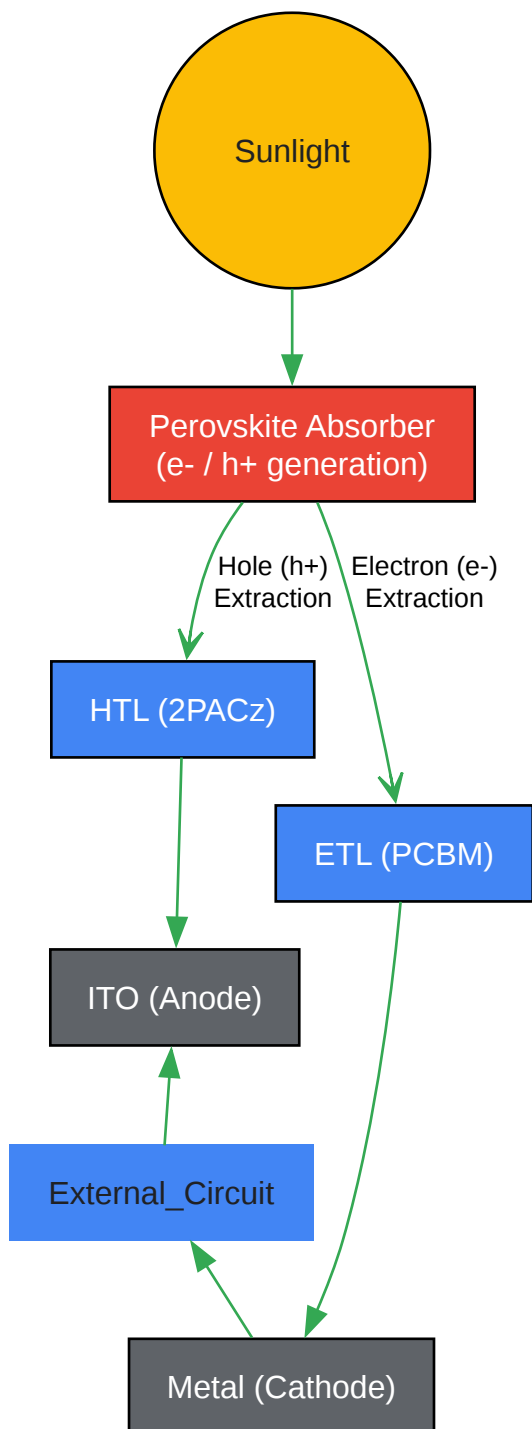
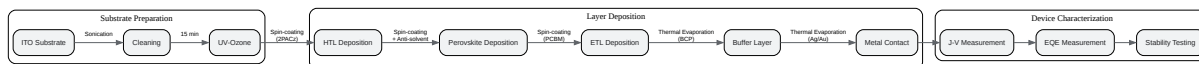
## Characterization Methods

- **Current-Voltage (J-V) Measurement:** The primary performance of the solar cells is characterized using a solar simulator under standard test conditions (AM 1.5G, 100 mW/cm<sup>2</sup>). A Keithley source meter is used to apply a voltage sweep and measure the resulting current to determine PCE, Voc, Jsc, and FF.
- **External Quantum Efficiency (EQE) Measurement:** EQE is measured to determine the ratio of collected charge carriers to incident photons at each wavelength. This provides insight into the light harvesting and charge collection efficiency of the device.

- **Stability Testing:** Long-term stability is assessed by monitoring the device performance over time under continuous illumination (maximum power point tracking) or in controlled environmental conditions (e.g., ambient air with specific relative humidity).
- **Electrochemical Impedance Spectroscopy (EIS):** EIS is used to investigate the charge transfer and recombination processes occurring at the interfaces within the solar cell.
- **Photoluminescence (PL) and Time-Resolved Photoluminescence (TRPL) Spectroscopy:** These techniques are employed to study the charge carrier dynamics and recombination kinetics within the perovskite film.

## Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the fabrication workflow and a conceptual representation of the charge transport pathway in a **2PACz**-based perovskite solar cell.



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